reference standard suppliers for trans-2-hexenyl lactate purity testing

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Compound of Interest

Compound Name:	*trans-2-Hexenyl lactate*
Cat. No.:	*B14775291*

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Qualifying trans-2-Hexenyl Lactate: Sourcing & Validation Guide

Executive Summary

The Challenge: Unlike common pharmaceutical excipients, **trans-2-hexenyl lactate** (CAS 85554-71-8) lacks a widely available Certified Reference Material (CRM) from major accreditation bodies like USP or EDQM. This gap presents a critical risk for drug development and high-end flavor research: relying on "Flavor Grade" reagents without rigorous qualification can introduce isomeric impurities (specifically the pervasive cis-3 isomer) that skew analytical results and alter sensory/biological profiles.

The Solution: This guide outlines a Self-Validating Sourcing Protocol. We compare the few available commercial sources and provide a definitive "In-House Standardization" workflow. As a Senior Application Scientist, I recommend a strategy of "Trust but Verify": sourcing from specialized flavor houses or custom synthesis labs, followed by a mandatory isomeric purity assessment using high-polarity GC-FID.

Part 1: Supplier Landscape & Comparative Analysis

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The market for **trans-2-hexenyl lactate** is bifurcated between Bulk Flavor Aggregators and Specialized Synthesis Houses. There is currently no ISO 17034 accredited CRM for this specific isomer.

Supplier Tier List

Supplier Category	Recommended Vendors	Typical Purity	Traceability	Primary Risk
Tier 1: Specialized Synthesis	Toronto Research Chemicals (TRC), BOC Sciences	>97% (Custom)	High (NMR/MS usually provided)	Lead time (often made-to-order).
Tier 2: Niche Flavor Houses	CJ Latta & Associates, The Good Scents Co. Network	95-98%	Medium (Flavor Grade CoAs)	Isomeric Contamination: Often contains cis-3 or cis-2 isomers not detailed in basic specs.
Tier 3: Bulk Aggregators	Parchem, ChemicalBook	Variable	Low (Pass-through documentation)	Batch variability; potential for oxidized byproducts (e.g., trans-2-hexenal).

Comparative Evaluation

1. Toronto Research Chemicals (TRC) / LGC Standards

- Best For: Drug development and toxicology studies requiring absolute structural certainty.
- Performance: TRC specializes in "complex organic small molecules."[1] While **trans-2-hexenyl lactate** is a catalog rarity, their custom synthesis capabilities allow for the delivery of material with a full structural elucidation package (1H-NMR, MS).

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- Data Integrity: High. They typically provide specific isomer confirmation, crucial for distinguishing the trans-2 olefin from the cis-3 analog.

2. CJ Latta & Associates (via The Good Scents Company)

- Best For: Analytical method development and sensory benchmarking.
- Performance: A recognized specialist in "hard-to-find" flavor molecules. Their material is typically "Flavor Grade," which ensures organoleptic correctness but requires secondary analytical validation for quantitative use.
- Data Integrity: Medium. CoAs focus on specific gravity and refractive index rather than trace isomeric impurity profiling.

3. Bedoukian Research / Vigon (Contextual Note)

- Status: While industry leaders for hexenyl derivatives (e.g., trans-2-hexenyl acetate), they do not standardly list the lactate ester.
- Strategic Use: These are the "Gold Standard" alternatives. If you cannot source the lactate directly, purchasing their high-purity trans-2-hexenol and L-lactic acid to synthesize your own standard in-house is a viable, high-integrity workaround.

Part 2: Technical Validation Protocol (The "Self-Validating System")

Since you cannot buy a CRM, you must create one. This protocol qualifies a commercial reagent as a "Primary Working Standard."

The Isomer Problem

The synthesis of **trans-2-hexenyl lactate** often starts from trans-2-hexenol. Common impurities include:

- cis-3-hexenyl lactate: The "Leaf Alcohol" ester (ubiquitous contaminant).
- trans-2-hexenal: Oxidation product (sensory contaminant).[2]

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- D-Lactate isomers: If the starting lactic acid wasn't enantiopure.

Experimental Workflow: Purity Assignment

Objective: Determine the "Potency" (

) of your sourced material to use in quantitative calculations.

graphicPurity}{100}

Step A: Isomeric Separation (GC-FID)

Standard non-polar columns (DB-5) cannot reliably resolve trans-2 from cis-3 isomers. You must use a high-polarity Polyethylene Glycol (PEG) phase.

- Column: DB-WAX or CP-Wax 52 CB (

).
- Carrier: Hydrogen or Helium at

  (constant flow).
- Oven Program:
  - hold for 2 min.
  - Ramp

    to

    (critical for isomer splitting).
  - Ramp

    to

    , hold 5 min.
- Detection: FID (

).

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Acceptance Criteria:

- Main peak (**trans-2-hexenyl lactate**) area > 98.0%.
- Resolution (

) between trans-2 and cis-3 peaks > 1.5.

Step B: Identity Confirmation (GC-MS)

Run the same method on a matching MS column.

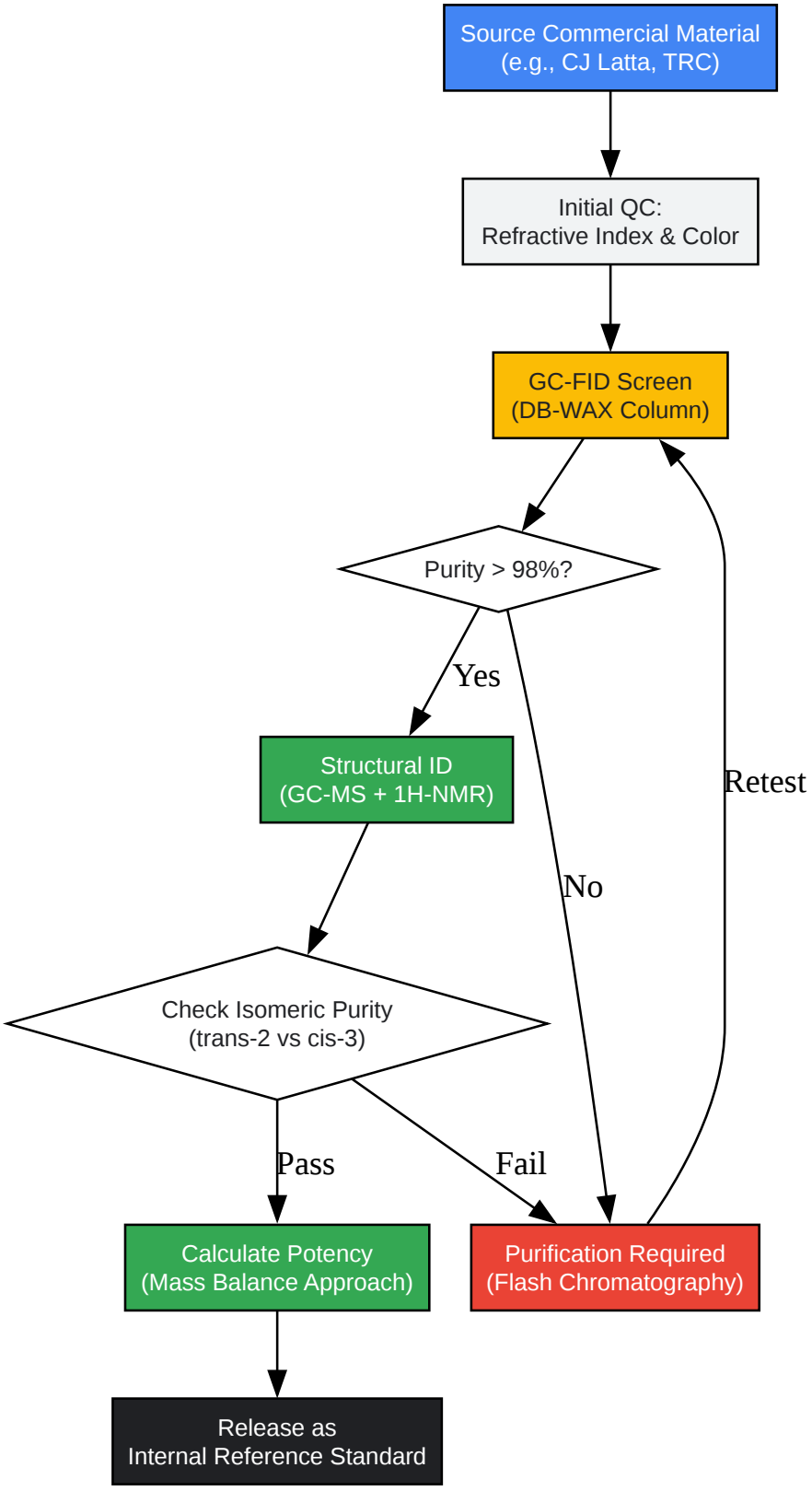
- Diagnostic Ions: Look for the McLafferty rearrangement ion characteristic of the lactate moiety and the specific fragmentation of the hexenyl chain (

  83 for cyclohexenyl cation vs.

  67 for diene).

Visualization: Qualification Workflow

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Figure 1: Decision matrix for qualifying non-certified reagents as internal reference standards.

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Part 3: Experimental Data Summary

The following table summarizes expected retention behavior and specifications for a "Qualified" standard versus a typical "Reagent Grade" sample.

Parameter	Qualified Standard (Target)	Typical Reagent Grade	Method Note
Assay (GC-FID)			Area % normalization.
Isomeric Purity	trans-isomer	trans	Often contaminated with cis-3.
Refractive Index ( )			Broad range indicates impurities.
Acid Value	mg KOH/g	mg KOH/g	Indicates hydrolysis of ester.
Retention Index (DB-WAX)	~1580 (Est.)	Variable	Shifts with acid content.

Critical "Watch-Outs"

- Trans-Esterification: Do not use methanol as a solvent for long-term storage. The lactate ester can trans-esterify to Methyl Lactate + Hexenol. Use Isopropyl Acetate or Dichloromethane for stock solutions.
- Stability: Store neat standard at

  under Argon. The double bond in the trans-2 position is susceptible to oxidation (forming the aldehyde).

References

- The Good Scents Company.(E)-2-hexen-1-yl lactate (CAS 85554-71-8) System Data & Suppliers. [Link]

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- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for CID 5352461 (trans-2-Hexenyl butyrate - Analogous Structure Reference). [Link]

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Sources

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